

n-octacosane melting point and enthalpy of fusion

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Compound Focus: Octacosane

CAS No.: 630-02-4

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Thermodynamic Properties of n-Octacosane

The table below summarizes the key phase change data for n-octacosane ($C_{28}H_{58}$), collected from experimental measurements reported in the scientific literature.

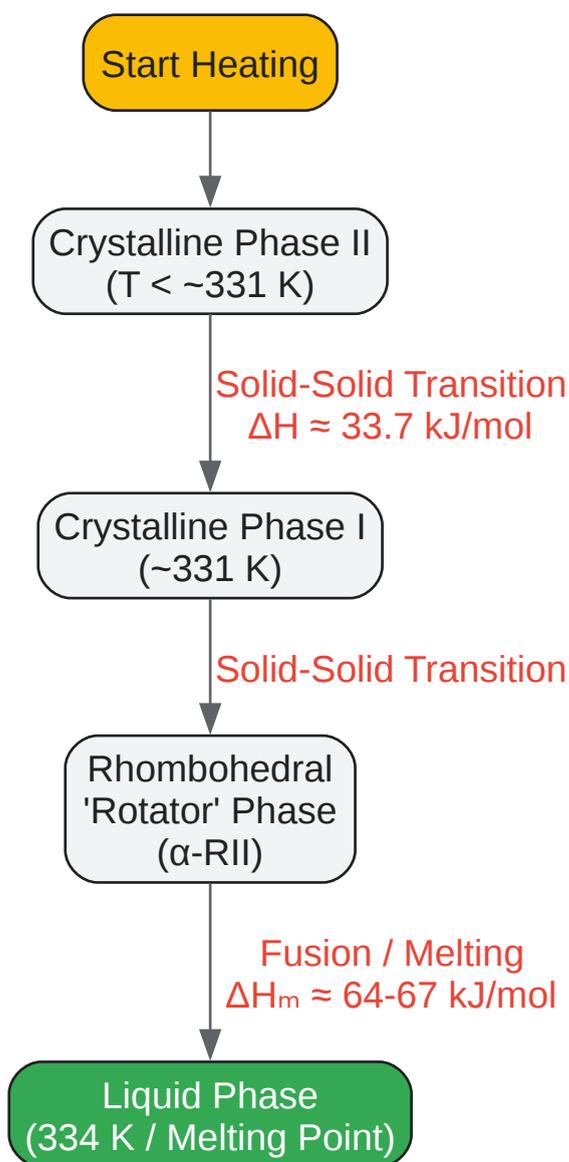
Property	Value	Units	Method / Notes	Reference
Melting Point (T_{fus})	334 ± 1	K	Average of 23 values	[1] [2]
	60.9 ± 1	$^{\circ}C$	Converted from Kelvin	Calculated
Triple Point (T_{triple})	333.98	K	Crystal to liquid transition	[1] [2]
	60.83	$^{\circ}C$	Converted from Kelvin	Calculated
Enthalpy of Fusion ($\Delta_{fus}H$)	67.38	kJ/mol	DSC*	[1] [2]
	63.0	kJ/mol	DSC*	[1] [2]
	64.64	kJ/mol	-	[1] [3] [2]
Entropy of Fusion ($\Delta_{fus}S$)	193.28	J/(mol·K)	At 334.5 K	[1] [2]

*DSC: Differential Scanning Calorimetry

Experimental Protocol and Phase Behavior

For researchers, understanding the methodology behind the data and the material's complex phase behavior is crucial.

- **Primary Experimental Method:** The most common technique for determining the **melting point and enthalpy of fusion** is **Differential Scanning Calorimetry (DSC)** [1]. In a DSC experiment, a small sample of n-**octacosane** and a reference are heated at a controlled rate. The instrument measures the heat flow difference between them. The melting point is identified by the onset temperature of the endothermic peak, and the enthalpy of fusion is calculated by integrating the area under that peak.
- **Complex Solid-State Transitions:** n-**Octacosane** exhibits rich polymorphism. Before melting, it can undergo one or more solid-solid phase transitions (e.g., from a crystalline phase II to a crystalline phase I) [1]. These transitions are associated with their own enthalpies (e.g., ~33.7 kJ/mol) [1] [2]. The final transition to the liquid state is what is typically reported as the melting point and enthalpy of fusion. The following diagram illustrates this sequential phase transition process.



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> Experimental workflow for n-**octacosane** phase transitions shows sequential solid-state changes before melting, with key enthalpy contributions.

This behavior has been successfully replicated in **Molecular Dynamics simulations** using a united-atom model, which confirmed the sequence of crystalline phases, rotator phases, and the melting point [4]. Furthermore, studies on binary mixtures (e.g., with n-hexacosane) show that n-alkanes like **octacosane** can form solid solutions with complex phase diagrams involving orthorhombic and rotator phases before melting [5].

Application and Stability in Research

The high enthalpy of fusion and suitable melting range make n-**octacosane** an attractive candidate as a **Phase Change Material (PCM)** for thermal energy storage. Recent research focuses on enhancing its practical application:

- **Thermal Conductivity Enhancement:** A 2025 study created a composite by embedding n-**octacosane** in a matrix of graphene nanoplatelets (GnP) and polydimethylsiloxane (PDMS). This structure simultaneously provided high latent heat (**189.3 J/g**, which is consistent with the theoretical value based on its molar enthalpy) and significantly improved thermal conductivity for efficient heat dissipation in potential applications like chip thermal management [6].
- **Shape Stabilization:** The same study used PDMS as a polymer encapsulant to prevent leakage of the liquid phase during repeated melting and freezing cycles, demonstrating excellent shape stability with only a 2.3% loss in melting enthalpy after 30 thermal cycles [6].

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